Application Notes and Protocols for FPR-A14 in vitro Neutrophil Chemotaxis Assay

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Compound of Interest

Compound Name: *FPR-A14*

Cat. No.: *B1663698*

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Introduction

Neutrophil chemotaxis, the directed migration of neutrophils in response to chemical gradients, is a fundamental process in the innate immune response and inflammation.[1] Formyl Peptide Receptors (FPRs), a family of G-protein coupled receptors (GPCRs), are key players in mediating this process.[2] These receptors, including FPR1 and FPR2 (also known as FPRL1/ALX), are expressed on the surface of neutrophils and recognize formyl peptides derived from bacteria or mitochondria, triggering a signaling cascade that leads to cell migration.[3][4][5] This document provides a detailed protocol for an in vitro neutrophil chemotaxis assay using **FPR-A14**, a putative agonist of the Formyl Peptide Receptor family, to evaluate its chemoattractant properties.

The assay described herein is based on the principle of the Boyden chamber or Transwell® system, a widely used method for studying cell migration.[6] In this system, neutrophils are placed in an upper chamber and migrate through a porous membrane towards a chemoattractant, such as **FPR-A14**, placed in the lower chamber. The number of migrated cells is then quantified to determine the chemotactic activity of the compound.

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Signaling Pathway

Activation of Formyl Peptide Receptors by an agonist like **FPR-A14** initiates a signaling cascade that results in directed cell movement. This process involves the activation of heterotrimeric G-proteins, leading to downstream events such as intracellular calcium mobilization, activation of phosphoinositide 3-kinase (PI3K), and mitogen-activated protein kinase (MAPK) pathways.[6][7] These signaling events ultimately regulate the cytoskeletal rearrangements necessary for cell polarization and migration.

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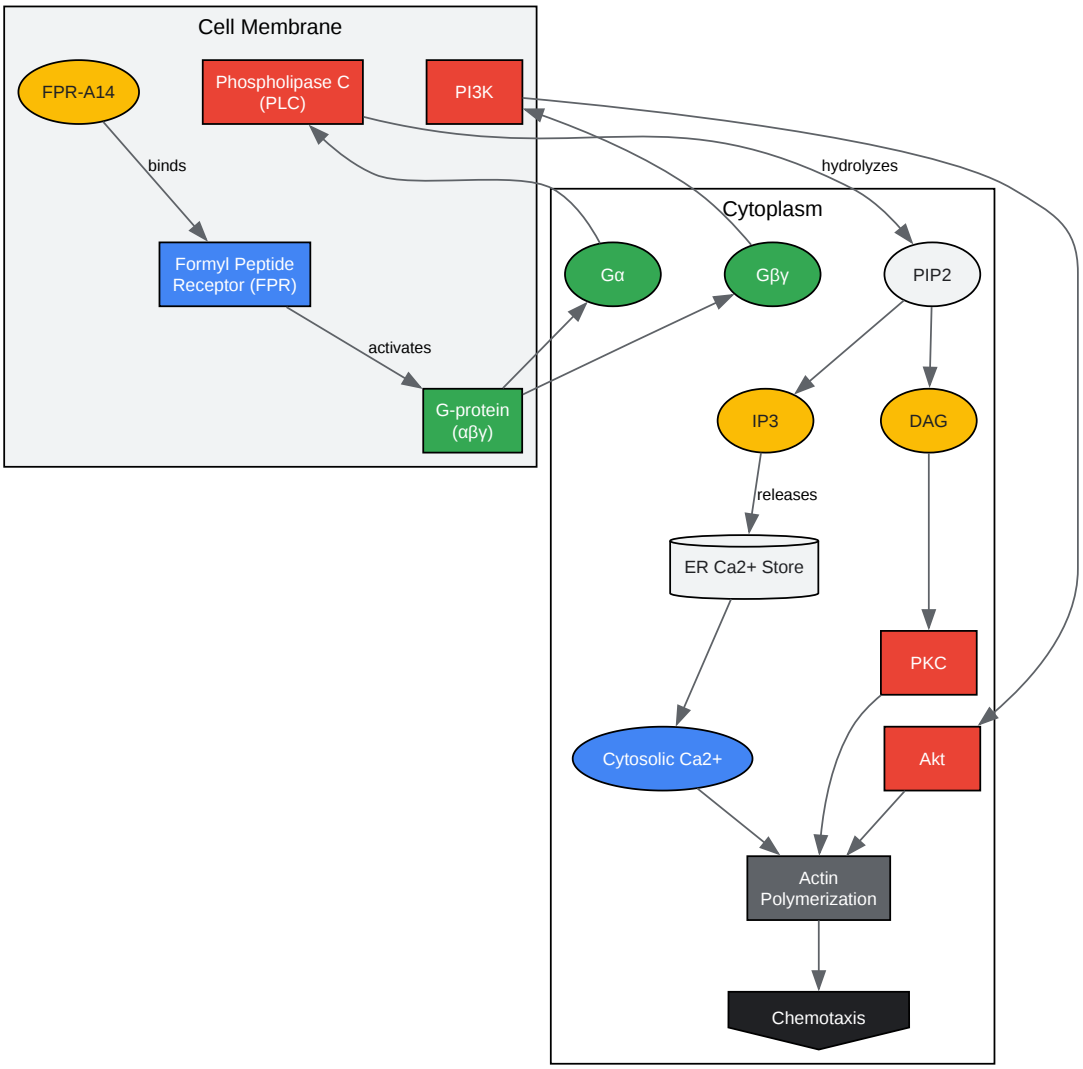
FPR-A14 Signaling Pathway in Neutrophil Chemotaxis



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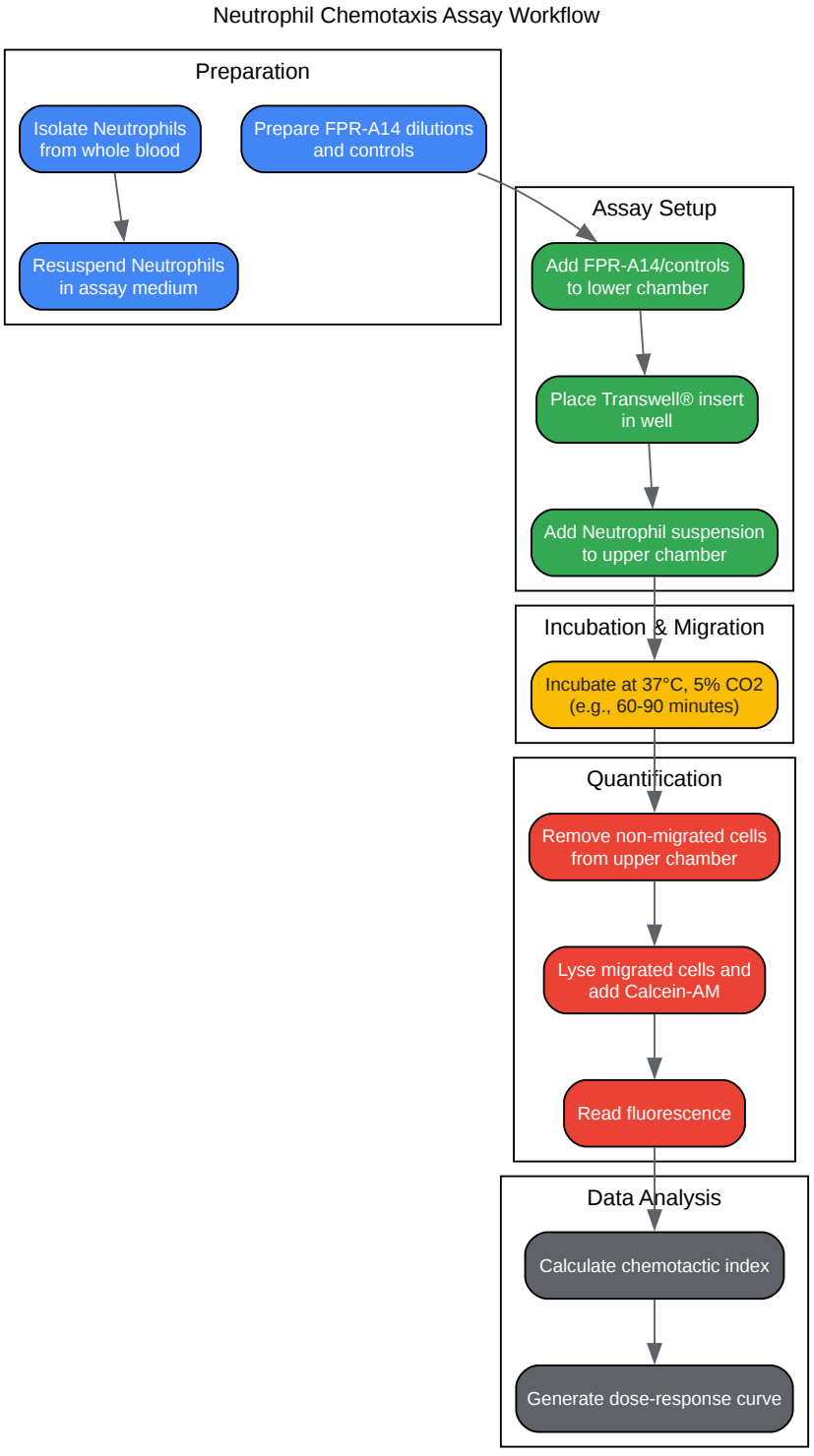

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